

Pyridine-3,4-dicarbonitrile: A Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: **Pyridine-3,4-dicarbonitrile**

Cat. No.: **B161768**

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This document provides an in-depth technical overview of **pyridine-3,4-dicarbonitrile**, a pivotal heterocyclic compound in modern chemical synthesis and pharmaceutical research. Designed for chemists, researchers, and drug development professionals, this guide synthesizes critical data on its identity, safety protocols, chemical utility, and applications, grounding theoretical knowledge in practical, field-proven insights.

Core Compound Identification and Physicochemical Profile

Pyridine-3,4-dicarbonitrile, also known by its synonyms 3,4-Pyridinedicarbonitrile and Cinchomeronic dinitrile, is a distinct chemical entity whose utility stems from its unique electronic and structural properties.^{[1][2][3]} The presence of a nitrogen atom in the aromatic ring and two adjacent nitrile groups creates a π -deficient system, making it a valuable precursor for a variety of more complex molecular architectures.

Its fundamental identifiers are:

- CAS Number: 1633-44-9^{[1][2][4][5][6]}
- Molecular Formula: C₇H₃N₃^{[2][4]}
- Molecular Weight: 129.12 g/mol ^{[4][6]}

A summary of its key physicochemical properties is presented below, providing the foundational data necessary for experimental design and process optimization.

Property	Value	Source(s)
Physical State	Solid, powder or crystals	[1][7]
Melting Point	78-82 °C	[7][8]
Boiling Point	310.7 ± 27.0 °C (Predicted)	[7]
Density	1.25 ± 0.1 g/cm³ (Predicted)	[7]
Vapor Pressure	0.00305 mmHg	[1][2]
Solubility	Methanol: 25 mg/mL (clear, colorless solution)	[7]
pKa	-1.57 ± 0.18 (Predicted)	[7]
logP (Octanol/Water)	0.825 (Crippen Calculated)	[9]

Comprehensive Safety and Handling Protocol

The safe and effective use of **pyridine-3,4-dicarbonitrile** is paramount. Its hazard profile necessitates strict adherence to established safety protocols. This section outlines the critical safety information and provides a self-validating workflow for its handling in a laboratory setting.

GHS Hazard Classification

Pyridine-3,4-dicarbonitrile is classified as hazardous under the Globally Harmonized System (GHS). Researchers must be intimately familiar with its associated risks to ensure personal and environmental safety.[2]

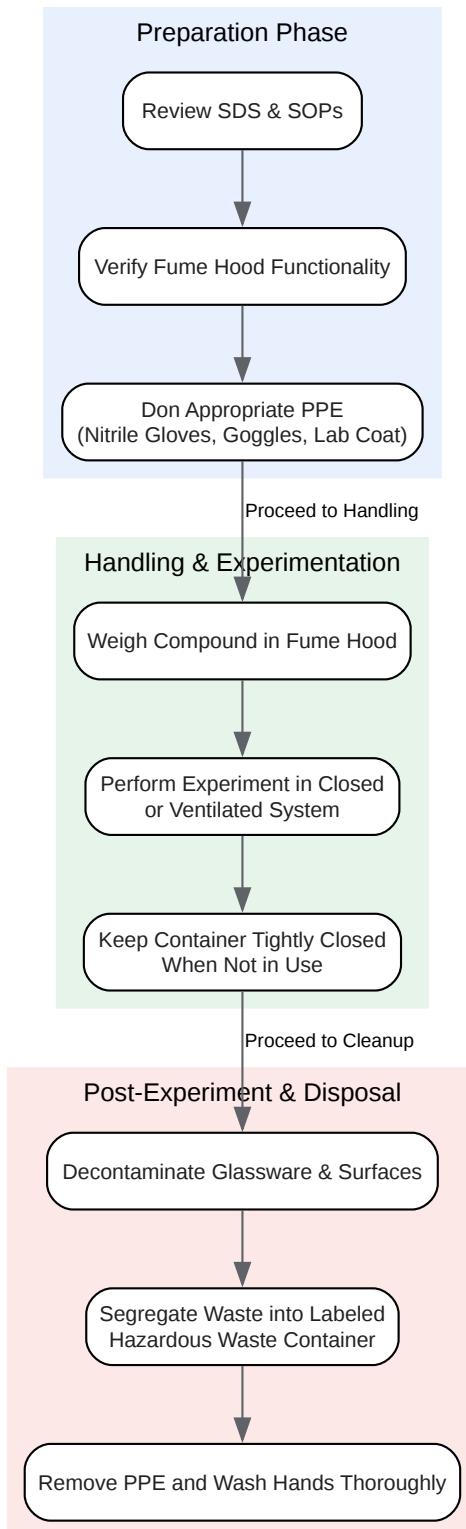
GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning	
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Warning	
Acute Toxicity, Inhalation	H332: Harmful if inhaled	Warning	
Skin Irritation	H315: Causes skin irritation	Warning	
Eye Irritation	H319: Causes serious eye irritation	Warning	
STOT Single Exposure	H335: May cause respiratory irritation	Warning	

Source: PubChem CID 74211[2]

Laboratory Handling Workflow

The following diagram and protocol detail a systematic approach to handling **pyridine-3,4-dicarbonitrile**, designed to mitigate exposure and prevent accidents.

Workflow for Handling Pyridine-3,4-dicarbonitrile

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Caption: Standard laboratory workflow for safe handling.

Step-by-Step Handling Protocol:

- Preparation and Engineering Controls:
 - Causality: Before handling, a thorough review of the Safety Data Sheet (SDS) is mandatory. This ensures a full understanding of the material's hazards.
 - All work involving solid **pyridine-3,4-dicarbonitrile** or its solutions must be conducted within a certified chemical fume hood to mitigate the risk of inhaling harmful dust or vapors.[10]
- Personal Protective Equipment (PPE):
 - Gloves: Wear nitrile gloves, as they provide adequate resistance to pyridine compounds. [10] Always inspect gloves for integrity before use and replace them immediately if contaminated or damaged.
 - Eye Protection: Chemical safety goggles are required at all times to protect against splashes or airborne particles.[10]
 - Protective Clothing: A buttoned lab coat must be worn to prevent skin contact.[10]
- Storage and Segregation:
 - Store **pyridine-3,4-dicarbonitrile** in a cool, dry, and well-ventilated area, away from sources of ignition.[10][11] The container must be kept tightly closed to prevent the release of fumes.[12]
 - It should be stored separately from incompatible materials such as strong oxidizing agents and strong acids.[11][12]
- Spill and Emergency Procedures:
 - Spills: In the event of a small spill, use an inert absorbent material like sand or vermiculite to contain it.[10] The contained material should then be transferred to a sealed, labeled container for hazardous waste disposal.[13]

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[10][13] Remove contaminated clothing.
- Eye Contact: Flush eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[10][13] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek medical help.[12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a poison control center or physician immediately.[12]

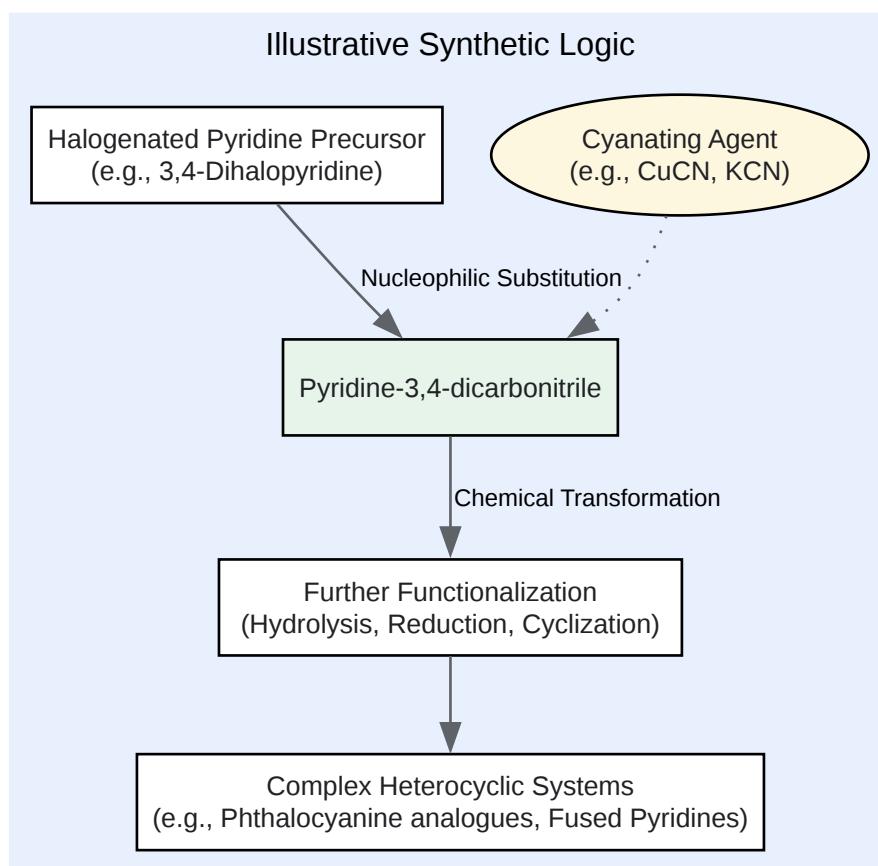
- Waste Disposal:
 - All waste containing **pyridine-3,4-dicarbonitrile** is considered hazardous.[14] It must be disposed of in accordance with local, state, and federal regulations, typically via incineration by a licensed chemical disposal service.[14] Never pour this chemical down the drain.[10]

Synthesis and Reactivity: A Chemist's Perspective

The synthetic utility of **pyridine-3,4-dicarbonitrile** lies in the reactivity of both the pyridine ring and its nitrile functionalities. It serves as a versatile building block for constructing more complex heterocyclic systems relevant to materials science and medicinal chemistry.

Synthetic Pathways

While multiple synthetic routes exist, a common and effective method involves the cyanation of halogenated pyridine precursors. For instance, diaminopyridine-dicarbonitrile derivatives can be synthesized through the reaction of a dibromo-diaminopyridine with copper cyanide in a solvent like N,N-dimethylformamide (DMF).[15] This highlights a general strategy where halogen atoms on the pyridine ring can be displaced by cyano groups, a foundational transformation in heterocyclic chemistry. Multicomponent reactions (MCRs) are also a powerful, modern strategy for synthesizing highly substituted pyridine dicarbonitriles, offering efficiency and atom economy.[16][17][18]



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Caption: General synthetic logic for dicarbonitriles.

Core Reactivity

- **Nitrile Groups:** The two adjacent nitrile groups are highly susceptible to chemical transformation. They can undergo hydrolysis to form carboxylic acids, reduction to form amines, or participate in cycloaddition reactions. This dual functionality is key to their role as precursors.
- **Pyridine Ring:** The pyridine nitrogen is basic and can be protonated or alkylated. The ring itself is electron-deficient, making it generally unreactive towards electrophilic aromatic substitution but susceptible to nucleophilic attack, especially if a good leaving group is present on the ring.^[19] For example, the reaction of 2-chloropyridine-3,4-dicarbonitrile with anilines proceeds via nucleophilic substitution of the chlorine atom, demonstrating the ring's ability to facilitate such reactions.^[20]

Applications in Research and Drug Development

The pyridine scaffold is a cornerstone of modern medicinal chemistry, appearing in a vast number of FDA-approved drugs.^[21] Its ability to form hydrogen bonds, tune pharmacokinetic properties, and serve as a versatile synthetic handle makes it a "privileged scaffold."^{[21][22][23]}

Role as a Synthetic Intermediate

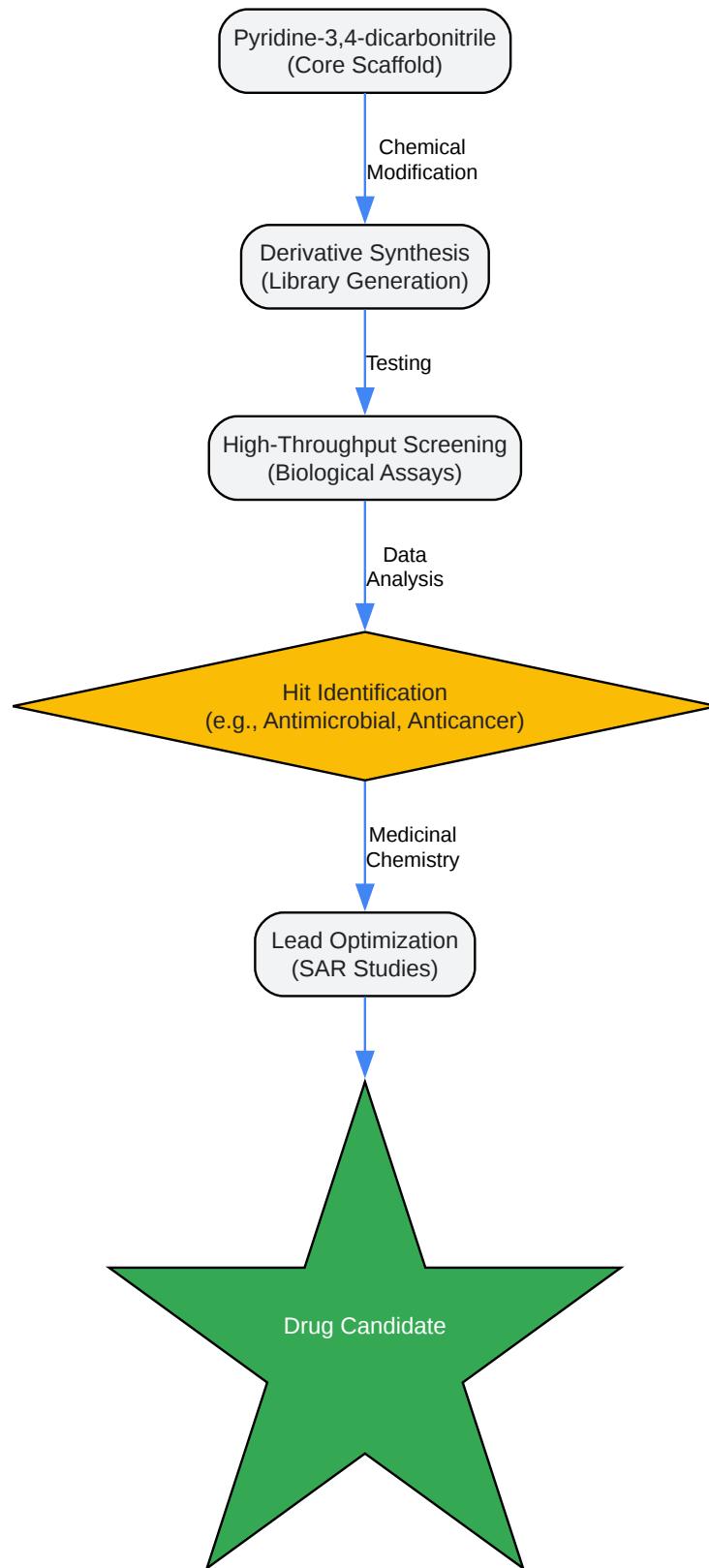
Pyridine-3,4-dicarbonitrile is a valuable intermediate in the synthesis of larger, more complex molecules. Its dinitrile functionality is a direct precursor to phthalocyanine and porphyrin analogues, which have applications in materials science and as photosensitizers in photodynamic therapy. In drug development, the pyridine core is integral to numerous therapeutic agents, and derivatives like this compound provide a robust starting point for creating libraries of novel drug candidates.^[24]

Biological Activity and Therapeutic Potential

While direct therapeutic applications of **pyridine-3,4-dicarbonitrile** are not extensively documented, its structural motifs are of significant interest.

- **Ligand Formation:** It can act as a ligand, forming coordination complexes with metal ions like copper or iron. Such complexes have been shown to exhibit synergistic effects with established cancer drugs, suggesting a potential role in combination therapies.
- **Antimicrobial Research:** Closely related pyridine dicarbonitrile derivatives, such as 2-amino-4-aryl-3,5-dicyano-6-thiopyridines, have demonstrated significant toxicity against bacterial strains, including *E. coli*.^[25] This suggests that the dicyanopyridine framework is a promising scaffold for the development of new antimicrobial agents, a critical area of research given the rise of antibiotic resistance.^[25]

The logical progression from a chemical scaffold to a potential therapeutic agent is outlined below.

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